

Nudifloside B molecular formula and weight

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Compound of Interest

Compound Name: Nudifloside B

Cat. No.: B15589502

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Nudifloside B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nudifloside B is a naturally occurring iridoid glycoside. This technical guide synthesizes the available chemical data for **Nudifloside B**, focusing on its molecular formula and weight. Due to a lack of direct experimental studies on its biological activities, this document also explores the known bioactivities of structurally related compounds and extracts from its source, the genus *Jasminum*. This information provides a foundational understanding for researchers interested in the potential therapeutic applications of **Nudifloside B**.

Chemical Properties of Nudifloside B

Nudifloside B is a complex molecule with a significant molecular weight. Its chemical identity is defined by the following parameters:

Property	Value	Citation
Molecular Formula	C43H60O22	[1][2]
Molecular Weight	928.92 g/mol	[1]

Biological Context and Potential Activities

While direct experimental studies on the biological activity of **Nudifloside B** are not readily available in the current scientific literature, its chemical class—iridoid glycosides—and its origin from the *Jasminum* genus provide valuable insights into its potential pharmacological properties.

Insights from *Jasminum* Species

Nudifloside B has been isolated from plants belonging to the *Jasminum* genus. Studies on extracts and other compounds from various *Jasminum* species have revealed a range of biological activities, primarily centered around antioxidant and anti-inflammatory effects.

Extracts from *Jasminum multiflorum* have demonstrated notable antioxidant and anti-inflammatory properties. These extracts were found to contain secoiridoid glycosides, among other phenolic compounds.[3] Similarly, various caffeoyl phenylpropanoid and secoiridoid glycosides isolated from the stems of *Jasminum nervosum* have shown potent antioxidant and anti-inflammatory activities in vitro.[2][4] Specifically, certain compounds from *J. nervosum* were effective in scavenging DPPH radicals and reducing the production of pro-inflammatory cytokines such as TNF- α and IL-1 β in lipopolysaccharide (LPS)-induced BV2 microglial cells.[2]

General Activities of Iridoid Glycosides

Iridoid glycosides as a class are known for their diverse biological activities. Research on various iridoid glycosides has established their potential as anti-inflammatory agents.[5] The anti-inflammatory mechanisms of iridoid glycosides are a subject of ongoing research.[6] Furthermore, iridoid glycosides isolated from the flowers of *Gardenia jasminoides* have shown antioxidant potential in DPPH radical scavenging assays.[1]

Given that **Nudifloside B** is an iridoid glycoside from a *Jasminum* species, it is plausible that it may exhibit similar antioxidant and anti-inflammatory properties. However, this remains to be

confirmed through direct experimental investigation.

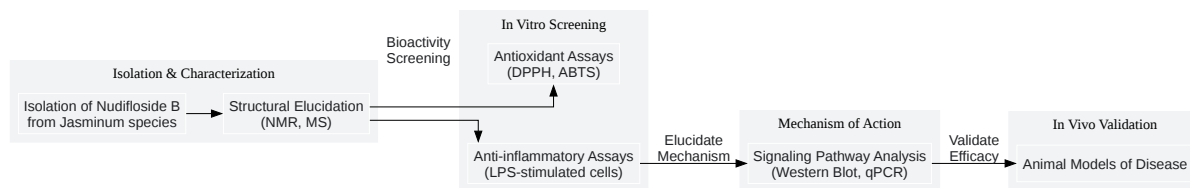
Future Research Directions

The absence of specific bioactivity data for **Nudifloside B** highlights a significant research gap. Future studies should focus on the following areas:

- **Isolation and Purification:** Development of robust protocols for the isolation and purification of **Nudifloside B** in sufficient quantities for biological screening.
- **In Vitro Bioassays:**
 - **Antioxidant Activity:** Evaluation of its radical scavenging activity using assays such as DPPH, ABTS, and FRAP.
 - **Anti-inflammatory Activity:** Assessment of its ability to inhibit the production of pro-inflammatory mediators (e.g., NO, PGE2, TNF- α , IL-6) in cell-based models (e.g., LPS-stimulated macrophages).
- **Mechanism of Action Studies:** If significant bioactivity is observed, further experiments to elucidate the underlying molecular mechanisms, such as the modulation of key signaling pathways (e.g., NF- κ B, MAPKs), would be crucial.
- **In Vivo Studies:** Following promising in vitro results, evaluation of its efficacy and safety in animal models of inflammation or oxidative stress-related diseases.

Logical Workflow for Future Investigation

To systematically investigate the potential of **Nudifloside B**, the following experimental workflow is proposed.



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Proposed workflow for **Nudifloside B** research.

Conclusion

Nudifloside B is a chemically defined natural product with a known molecular formula and weight. While direct evidence of its biological activity is currently lacking, its classification as an iridoid glycoside and its origin from the *Jasminum* genus suggest a potential for antioxidant and anti-inflammatory properties. This technical guide serves as a call to the research community to undertake focused studies to uncover the therapeutic potential of this intriguing molecule. The proposed research workflow provides a roadmap for a systematic investigation into the pharmacology of **Nudifloside B**.

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